

Synonyms and alternative names for Diisoamylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisoamylamine

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Diisoamylamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diisoamylamine, a secondary amine with the chemical formula $C_{10}H_{23}N$, is a versatile compound with a range of applications in organic synthesis and materials science. This document provides an in-depth overview of its chemical properties, synonyms, and potential applications. Detailed experimental protocols for its use as a corrosion inhibitor and in organic synthesis are presented, providing a practical resource for laboratory professionals.

Chemical Identity and Properties

Diisoamylamine is also known by a variety of synonyms and alternative names, reflecting its structure and common usage in the chemical industry. A comprehensive list of these names is provided below, along with its key chemical identifiers.

Table 1: Synonyms and Alternative Names for **Diisoamylamine**^{[1][2][3]}

Type of Name	Name
Common Name	Diisoamylamine
Alternative Common Name	Diisopentylamine
IUPAC Name	3-methyl-N-(3-methylbutyl)butan-1-amine[3]
Systematic Names	1-Butanamine, 3-methyl-N-(3-methylbutyl)-[1][3]
Bis(3-methylbutyl)amine[1]	
N,N-Bis(3-methylbutyl)amine[1]	
CAS Registry Number	544-00-3[1][2]
Other Identifiers	NSC 6261[1][3]

The physical and chemical properties of **Diisoamylamine** are summarized in the following table, providing essential data for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Properties of **Diisoamylamine**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₃ N	[2]
Molecular Weight	157.30 g/mol	[2]
Appearance	Colorless to light yellow liquid	[1]
Odor	Amine-like	[1]
Boiling Point	192-194 °C	
Melting Point	-44 °C	
Density	0.767 g/cm ³ at 25 °C	
Flash Point	65 °C	
Solubility	Slightly soluble in water; soluble in organic solvents.	[1]
CAS Number	544-00-3	[1][2]

Applications in Scientific Research

Diisoamylamine serves as a valuable building block and reagent in several areas of chemical research. Its properties as a secondary amine make it a useful intermediate in the synthesis of more complex molecules and as a functional component in material protection.

Corrosion Inhibition

Aliphatic amines are recognized for their ability to act as corrosion inhibitors for metals, particularly in acidic environments. The lone pair of electrons on the nitrogen atom can coordinate with metal surfaces, forming a protective film that inhibits corrosion. While specific studies detailing **Diisoamylamine**'s efficacy are not extensively documented, its structural similarity to other effective long-chain amine inhibitors suggests its potential in this application. A general experimental workflow to evaluate its performance as a corrosion inhibitor for mild steel in a hydrochloric acid solution is outlined below.

This protocol describes three common methods for assessing the corrosion inhibition properties of **Diisoamylamine**: the weight loss method, potentiodynamic polarization, and

electrochemical impedance spectroscopy (EIS).

Materials:

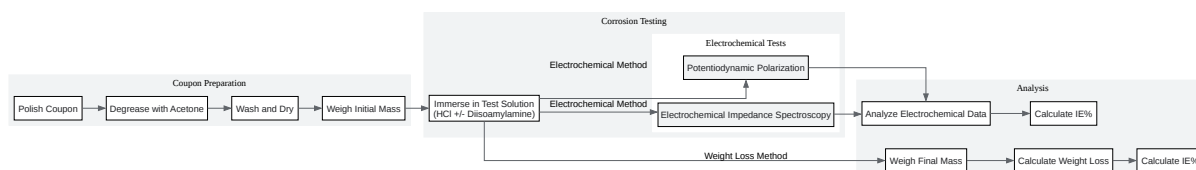
- Mild steel coupons of known composition and surface area
- **Diisoamylamine**
- Concentrated Hydrochloric Acid (HCl)
- Distilled or deionized water
- Acetone
- Inhibitor solutions of varying concentrations of **Diisoamylamine** in 1 M HCl
- Analytical balance
- Corrosion cell with a three-electrode setup (working electrode: mild steel coupon; reference electrode: Saturated Calomel Electrode (SCE); counter electrode: platinum wire)
- Potentiostat/Galvanostat

Procedure:

- Preparation of Mild Steel Coupons:
 - Mechanically polish the mild steel coupons with a series of emery papers of increasing grit size.
 - Degrease the coupons with acetone.
 - Wash with distilled water and dry thoroughly.
 - Accurately weigh the coupons using an analytical balance.
- Weight Loss Measurements:

- Immerse the prepared coupons in beakers containing 1 M HCl (blank solution) and various concentrations of **Diisoamylamine** in 1 M HCl.
- Maintain the solutions at a constant temperature for a specified immersion period (e.g., 6 hours).
- After the immersion period, remove the coupons, wash them with distilled water, scrub with a brush to remove corrosion products, rinse with acetone, and dry.
- Reweigh the coupons to determine the weight loss.
- Calculate the corrosion rate (CR) and inhibition efficiency (IE%) using the following formulas:
 - $CR = (\text{Weight Loss}) / (\text{Surface Area} \times \text{Time})$
 - $IE\% = [(\text{CR}_{\text{blank}} - \text{CR}_{\text{inhibitor}}) / \text{CR}_{\text{blank}}] \times 100$
- Electrochemical Measurements:
 - Assemble the three-electrode corrosion cell with the prepared mild steel coupon as the working electrode.
 - Fill the cell with the test solution (1 M HCl with and without **Diisoamylamine**).
 - Potentiodynamic Polarization:
 - Allow the system to stabilize by measuring the open-circuit potential (OCP) for approximately 30-60 minutes.
 - Scan the potential from a cathodic potential to an anodic potential relative to the OCP at a slow scan rate (e.g., 1 mV/s).
 - Determine the corrosion current density (i_{corr}) by Tafel extrapolation.
 - Calculate the inhibition efficiency: $IE\% = [(i_{\text{corr_blank}} - i_{\text{corr_inhibitor}}) / i_{\text{corr_blank}}] \times 100$

- Electrochemical Impedance Spectroscopy (EIS):
 - At the OCP, apply a small amplitude AC signal (e.g., 10 mV) over a frequency range (e.g., 100 kHz to 0.01 Hz).
 - Analyze the data using Nyquist and Bode plots to determine the charge transfer resistance (R_{ct}).
 - Calculate the inhibition efficiency: $IE\% = [(R_{ct_inhibitor} - R_{ct_blank}) / R_{ct_inhibitor}] \times 100$



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Experimental workflow for evaluating corrosion inhibitor performance.

Organic Synthesis

Diisoamylamine's utility in organic synthesis stems from its nature as a secondary amine, which allows it to act as a nucleophile or a base. It can be a precursor for the synthesis of more complex amines, amides, and other nitrogen-containing compounds. A plausible application is in the synthesis of tertiary amines through N-alkylation.

This protocol describes a general procedure for the synthesis of N-benzyl-**diisoamylamine** by the alkylation of **Diisoamylamine** with benzyl bromide.

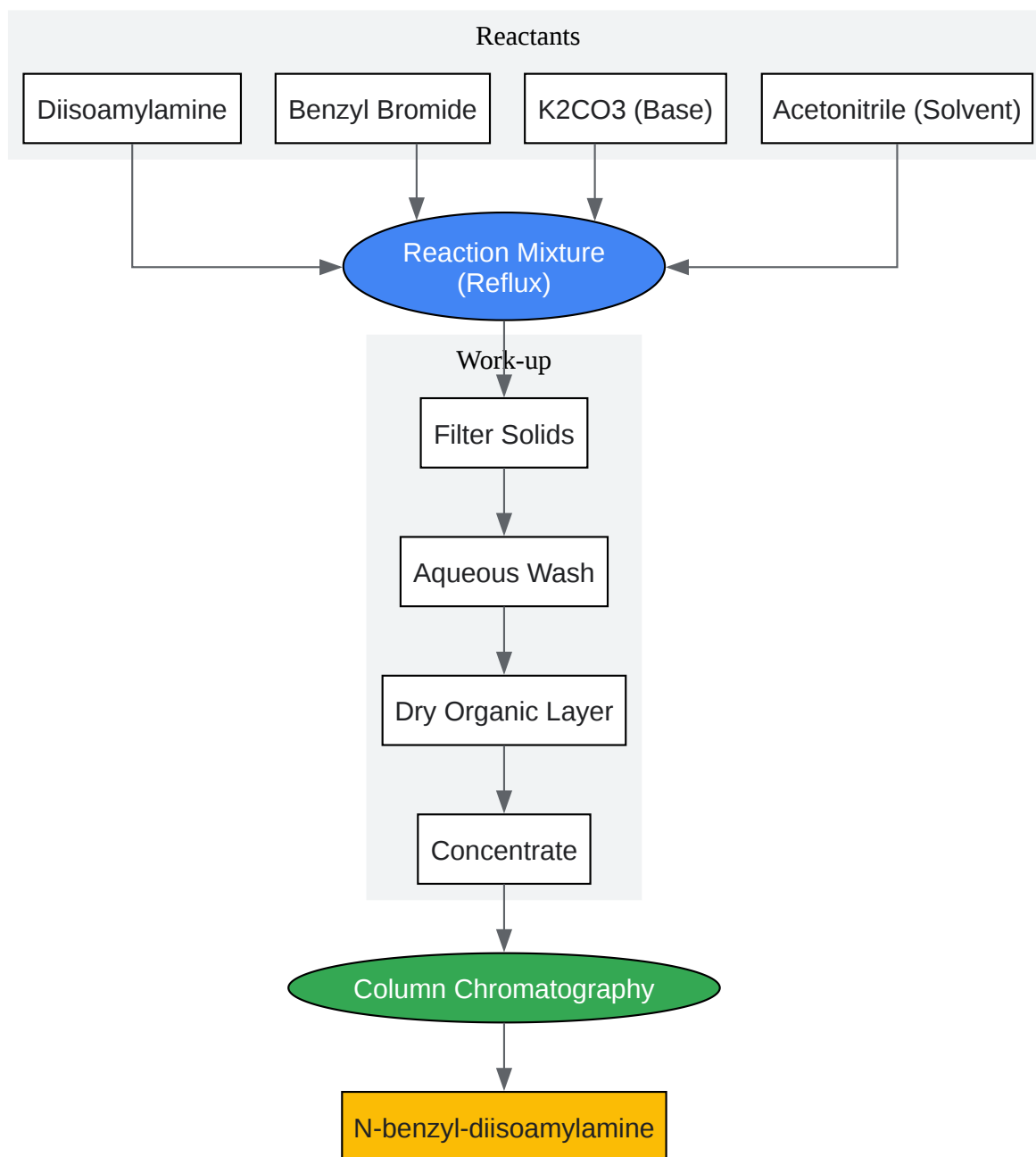
Materials:

- **Diisoamylamine**
- Benzyl bromide
- Potassium carbonate (K_2CO_3)
- Acetonitrile (CH_3CN)
- Diethyl ether
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous $NaCl$ solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup:
 - To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **Diisoamylamine** (1 equivalent), potassium carbonate (2 equivalents), and acetonitrile.
 - Stir the mixture at room temperature.

- Addition of Alkylating Agent:
 - Slowly add benzyl bromide (1.1 equivalents) to the stirring suspension.
- Reaction:
 - Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Filter the solid potassium carbonate and wash it with diethyl ether.
 - Combine the filtrate and the washings and transfer to a separatory funnel.
 - Wash the organic layer successively with saturated aqueous sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification:
 - Purify the crude product by column chromatography on silica gel to yield the pure N-benzyl-**diisoamylamine**.



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Workflow for the synthesis of a tertiary amine from **Diisoamylamine**.

Conclusion

Diisoamylamine is a commercially available secondary amine with a well-defined set of chemical and physical properties. While its direct applications in high-profile research areas such as drug development are not extensively documented, its utility as a corrosion inhibitor and an intermediate in organic synthesis is evident. The provided experimental protocols offer a foundational methodology for researchers to explore and adapt for their specific needs, highlighting the practical value of **Diisoamylamine** in various scientific and industrial settings. Further research into its applications could unveil novel uses for this versatile chemical compound.

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- To cite this document: BenchChem. [Synonyms and alternative names for Diisoamylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670623#synonyms-and-alternative-names-for-diisoamylamine]

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